

N-methylpiperidine-4-carboxamide hydrochloride CAS number and structure.

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Compound of Interest

Compound Name: *N-methylpiperidine-4-carboxamide hydrochloride*

Cat. No.: *B157816*

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N-methylpiperidine-4-carboxamide Hydrochloride: A Technical Overview

CAS Number: 1903-75-9

Chemical Structure:

Molecular Formula: $C_7H_{15}ClN_2O$

This technical guide provides an overview of **N-methylpiperidine-4-carboxamide hydrochloride**, a chemical compound of interest to researchers and professionals in the fields of organic synthesis and drug development. Due to the limited availability of in-depth experimental data in publicly accessible literature, this document will focus on the fundamental chemical information and the general context of its structural class.

Physicochemical Properties

While specific experimental data for **N-methylpiperidine-4-carboxamide hydrochloride** is not extensively reported, the following table summarizes its basic chemical properties.

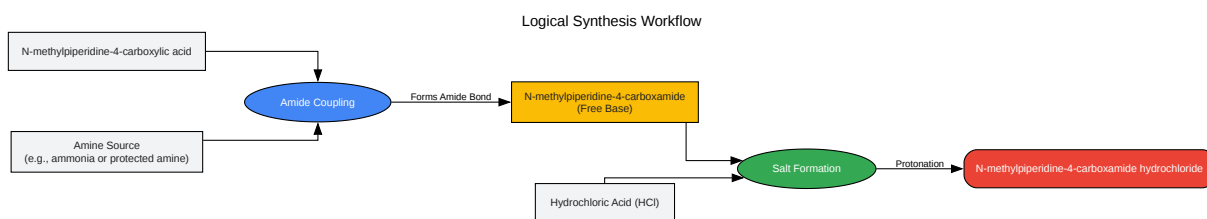
Property	Value
CAS Number	1903-75-9
Molecular Formula	C ₇ H ₁₅ ClN ₂ O
Molecular Weight	178.66 g/mol
SMILES Representation	C1CCN(CC1C(=O)NC)C.Cl

Synthesis and Structure

The chemical structure of **N-methylpiperidine-4-carboxamide hydrochloride** consists of a piperidine ring N-substituted with a methyl group, and a carboxamide functional group at the 4-position. The hydrochloride salt form enhances the compound's stability and solubility in aqueous solutions.

While a detailed, step-by-step experimental protocol for the synthesis of **N-methylpiperidine-4-carboxamide hydrochloride** is not readily available in the surveyed literature, the synthesis of analogous piperidine carboxamides generally involves the coupling of a piperidine carboxylic acid derivative with an appropriate amine. The formation of the hydrochloride salt is typically achieved by treating the free base with hydrochloric acid.

A potential synthetic approach can be visualized through the following logical workflow:



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Caption: A generalized logical workflow for the synthesis of **N-methylpiperidine-4-carboxamide hydrochloride**.

Potential Research Applications

Piperidine and its derivatives are common structural motifs in a wide range of biologically active compounds and approved pharmaceuticals. The N-methylpiperidine-4-carboxamide scaffold, in particular, serves as a versatile building block in medicinal chemistry. Derivatives of this core structure have been investigated for various therapeutic applications, including as enzyme inhibitors and receptor modulators. However, specific biological activity, quantitative data, and the mechanism of action for **N-methylpiperidine-4-carboxamide hydrochloride** itself are not well-documented in the public domain.

Conclusion

N-methylpiperidine-4-carboxamide hydrochloride is a chemical compound with a well-defined structure and CAS number. While its role as a potential intermediate in organic synthesis and drug discovery is evident from its structural class, a comprehensive understanding of its biological properties and detailed experimental protocols are currently lacking in readily available scientific literature. Further research would be necessary to elucidate its pharmacological profile and potential applications.

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